

# Technical Support Center: Purification of Methyl 2,3-dibromopropionate by Vacuum Distillation

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## Compound of Interest

Compound Name: Methyl 2,3-dibromopropionate

Cat. No.: B161898

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for the purification of **Methyl 2,3-dibromopropionate** by vacuum distillation. This guide is intended for researchers, scientists, and drug development professionals.

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **Methyl 2,3-dibromopropionate** is provided below for easy reference during the distillation process.

Property	Value
CAS Number	1729-67-5
Molecular Formula	C <sub>4</sub> H <sub>6</sub> Br <sub>2</sub> O <sub>2</sub>
Molecular Weight	245.90 g/mol
Boiling Point	83-86 °C at 10 mmHg[1][2]
Density	1.944 g/mL at 20 °C[1][2]
Refractive Index (n <sub>20/D</sub> )	1.514[1][2]
Vapor Pressure	1.3 hPa at 20 °C[1][2]
Appearance	Clear, colorless liquid[3]
Stability	Stable at normal temperatures and pressures. Light sensitive.[3]

## Experimental Protocol: Vacuum Distillation

This section provides a general methodology for the vacuum distillation of **Methyl 2,3-dibromopropionate**.

Materials and Equipment:

- Crude **Methyl 2,3-dibromopropionate**
- Round-bottom flask
- Short-path distillation head with a condenser and collection flask(s)
- Thermometer and adapter
- Heating mantle with a stirrer
- Vacuum pump with a cold trap
- Manometer

- Stir bar
- Glass wool or aluminum foil for insulation
- Vacuum grease

Procedure:

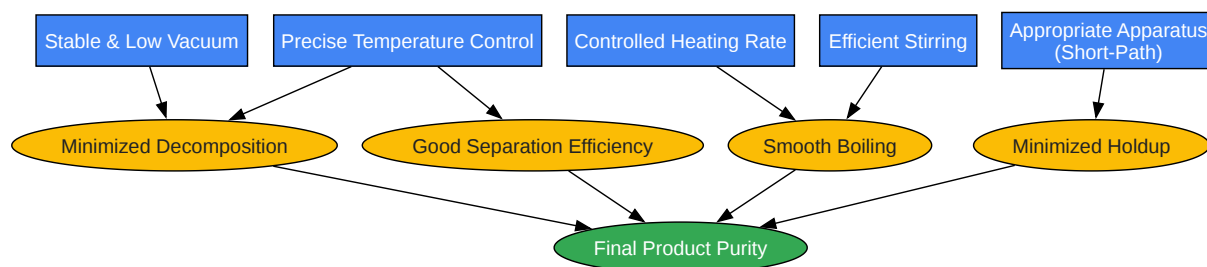
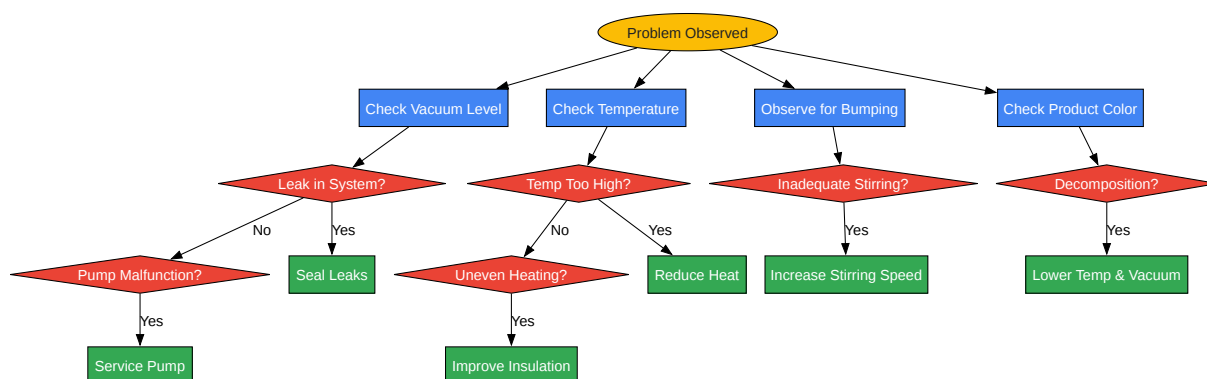
- Apparatus Setup:
  - Assemble a clean and dry short-path distillation apparatus.
  - Lightly grease all ground-glass joints to ensure a good seal.
  - Place a stir bar in the round-bottom flask.
  - Charge the flask with the crude **Methyl 2,3-dibromopropionate** (do not fill more than two-thirds full).
  - Insert the thermometer so that the top of the bulb is level with the bottom of the side arm of the distillation head.
  - Connect the vacuum source to the distillation apparatus with a cold trap in between.
  - Wrap the distillation head and the neck of the flask with glass wool or aluminum foil to minimize heat loss.
- Distillation Process:
  - Turn on the vacuum pump and allow the system to reach the desired pressure (e.g., 10 mmHg). Check for leaks if the desired vacuum is not achieved.
  - Once a stable vacuum is established, begin stirring and gradually heat the distillation flask using the heating mantle.
  - Monitor the temperature closely. The distillation will begin when the vapor temperature reaches the boiling point of **Methyl 2,3-dibromopropionate** at the system's pressure.

- Collect the fraction that distills over at a constant temperature. The expected boiling point is 83-86 °C at 10 mmHg.[\[1\]](#)[\[2\]](#)
- It is advisable to collect a small forerun fraction before collecting the main product.
- Shutdown:
  - Once the distillation is complete, remove the heating mantle and allow the system to cool to room temperature under vacuum.
  - Slowly and carefully vent the system to atmospheric pressure.
  - Turn off the vacuum pump.
  - Disassemble the apparatus and collect the purified product.

## Troubleshooting Guide

This section addresses common issues that may be encountered during the vacuum distillation of **Methyl 2,3-dibromopropionate**.

Diagram: Troubleshooting Workflow



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## References

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